

Part 1: Chemical Identity & Structural Disambiguation

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-(Carbamoylamino)pentanoic acid

CAS No.: 370585-29-8

Cat. No.: B1267970

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Executive Summary In the context of drug development and organic chemistry, **5-(Carbamoylamino)pentanoic acid** represents a critical structural scaffold that exists in two distinct forms depending on the presence of an

-amino group. For researchers, distinguishing between the strict chemical entity (5-Ureidovaleric acid) and its biologically dominant derivative (Citrulline) is paramount for target validation and impurity profiling.^[1]

1. The Strict Chemical Entity: 5-Ureidovaleric Acid (5-UVA)^[1]

- IUPAC Name: **5-(Carbamoylamino)pentanoic acid**^{[1][2][3][4][5][6][7]}
- CAS Registry Number: 370585-29-8 (varies by salt/solvate)^[1]
- Structure:
- Biological Context: A microbial metabolite involved in the degradation of arginine and citrulline (e.g., in *Pseudomonas* species).^{[1][8]} It lacks the

-amino group found in proteinogenic amino acids.[1][6]

- Application: Used as a non-proteinogenic spacer in peptide synthesis and as a urea-based linker in PROTACs (Proteolysis Targeting Chimeras) to improve physicochemical properties like solubility.[1]

2. The Functional Pharmaceutical Entity: L-Citrulline[1]

- IUPAC Name: 2-Amino-5-(**carbamoylamino**)pentanoic acid[1][2][3][5][6][7]
- CAS Registry Number: 372-75-8[1][5][7][8]
- Structure:

[1]
- Relevance: In 95% of pharmaceutical queries, "**5-(Carbamoylamino)pentanoic acid**" refers to Citrulline where the "2-amino" prefix is either assumed or omitted in loose database indexing.[1] It is a key intermediate in the Urea Cycle and a precursor to Nitric Oxide (NO).[1]

Comparative Analysis Table

Feature	5-Ureidovaleric Acid (5-UVA)	L-Citrulline
Formula		
MW	160.17 g/mol	175.19 g/mol
Key Moiety	Distal Urea + Carboxyl Tail	Distal Urea + -Amino Acid
Primary Role	Synthetic Linker / Bacterial Metabolite	Urea Cycle Intermediate / NO Precursor
Drug Dev Utility	Spacer chemistry (Linkers)	Therapeutic for Urea Cycle Disorders / Biomarker

Part 2: Therapeutic Mechanism & Biological Causality[1]

Note: This section focuses on the Citrulline scaffold (2-amino-**5-(carbamoylamino)pentanoic acid**) due to its high relevance in drug development, while noting 5-UVA as a degradation product.[1]

The Nitric Oxide (NO) Biosynthetic Axis

The therapeutic value of the **5-(carbamoylamino)pentanoic acid** moiety lies in its ability to bypass hepatic metabolism.[1] Unlike Arginine, which is subject to extensive first-pass extraction by hepatic arginase, Citrulline escapes the liver and is transported to the kidneys.[1][8]

- Mechanism: Citrulline is converted to Argininosuccinate by Argininosuccinate Synthase (ASS), then to Arginine by Argininosuccinate Lyase (ASL).[1][6][8]
- Causality: This renal conversion maintains systemic Arginine levels, driving endothelial Nitric Oxide Synthase (eNOS) to produce NO, a potent vasodilator.[1][8]
- Clinical Implication: Citrulline is a more effective NO donor than Arginine itself for treating endothelial dysfunction.[1]

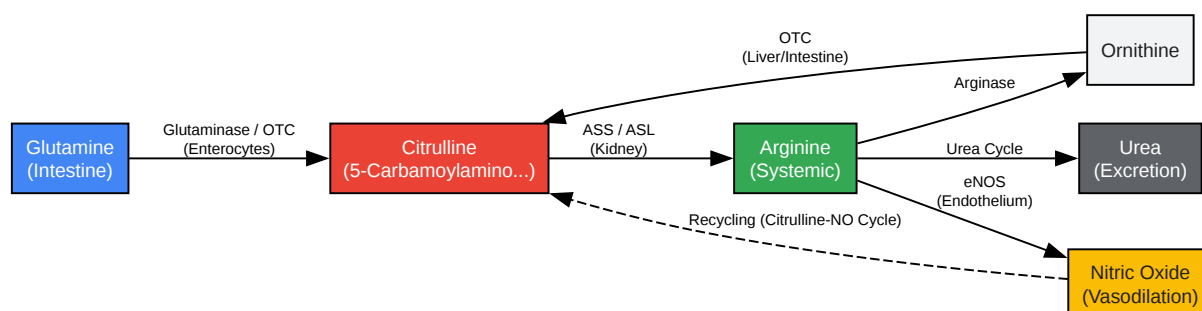
Intestinal Biomarker Integrity

Circulating levels of the **5-(carbamoylamino)pentanoic acid** scaffold are strictly maintained by enterocytes.[1]

- Source: Produced almost exclusively in the small bowel enterocytes from Glutamine.[1]
- Diagnostic Utility: Plasma concentration correlates linearly with functional enterocyte mass.[1]
- Threshold: Levels < 10 $\mu\text{mol/L}$ indicate intestinal failure (Short Bowel Syndrome).[1]

Pathway Visualization (Graphviz)

The following diagram illustrates the metabolic flux of the scaffold from the intestine to the kidney (The Intestinal-Renal Axis).[1]



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Figure 1: The Intestinal-Renal Axis showing the metabolic conversion of the **5-(carbamoylamino)pentanoic acid** scaffold (Citrulline) into bioactive Nitric Oxide.[1]

Part 3: Experimental Protocols

To ensure scientific integrity, the following protocols address the Synthesis of the ureido scaffold and the Quantification of the analyte in biological matrices.

Protocol A: Chemical Synthesis of the Ureido Scaffold (Carbamoylation)

Objective: Synthesize the 5-(carbamoylamino) moiety from a diamine precursor (Ornithine or 5-aminovaleric acid).[1]

Reagents:

- Substrate: L-Ornithine (for Citrulline) or 5-Aminovaleric acid (for 5-UVA).[1]
- Carbamoylating Agent: Potassium Cyanate (KOCN).[1]
- Solvent: Water/Ethanol.[1]

Step-by-Step Methodology:

- Dissolution: Dissolve 10 mmol of the amino acid precursor (e.g., L-Ornithine HCl) in 20 mL of distilled water.
- pH Adjustment: Adjust pH to 8.5 using 1M NaOH. Reasoning: The -amino group () must be partially unprotonated for nucleophilic attack, but high pH risks racemization.[1]
- Addition: Add 15 mmol of Potassium Cyanate (KOCN) slowly with stirring at 60°C.
- Reaction: Reflux for 2 hours. The cyanate ion () undergoes nucleophilic attack by the distal amine.[1]
 - Mechanism:[1][9][10][11]
- Copper Complexation (Purification Step):
 - Add Cupric Acetate to form the copper chelate of the product.[1] This separates the ureido product from unreacted diamines.[1]
 - Filter the blue precipitate.[1]
- Decomplexation: Resuspend in water and bubble gas (or use Thioacetamide) to precipitate Copper Sulfide ().[1] Filter.
- Crystallization: Concentrate the filtrate to obtain the pure **5-(carbamoylamino)pentanoic acid** derivative.

Protocol B: LC-MS/MS Quantification (Self-Validating)

Objective: Quantify Citrulline/5-UVA in plasma with high specificity, distinguishing it from Arginine.

System Setup:

- Column: HILIC (Hydrophilic Interaction Liquid Chromatography) - Essential for polar amino acids.[\[1\]](#)
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.0).[\[1\]](#)
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.[\[1\]](#)

Workflow:

- Sample Prep: Mix 50 μ L Plasma + 150 μ L Acetonitrile (protein precipitation).[\[1\]](#) Centrifuge at 10,000g for 10 min.
- Derivatization (Optional but Recommended): Use Butanol-HCl if sensitivity is low, but HILIC allows direct analysis.[\[1\]](#)
- MRM Transitions (Mass Spectrometry):
 - Citrulline (Target): Precursor 176.1

Product 159.1

(Loss of

) and 113.1

(Loss of carbamoyl group).[\[1\]](#)
 - Internal Standard: Citrulline-

or

.
- Validation Check: Calculate the ratio of the 159/113 fragments. This ratio must remain constant (

15%) across the calibration curve to ensure peak purity.[\[1\]](#)

Part 4: Drug Development Applications

Impurity Profiling in Arginine API

In the manufacturing of L-Arginine (via fermentation), Citrulline is a common impurity ("Impurity B" in pharmacopeias).[1]

- Limit: typically < 0.5%.[1]
- Detection: The method described in Protocol B is the industry standard for release testing.[1]

Therapeutic Linker Chemistry (5-UVA Focus)

The 5-ureidovaleric acid scaffold is increasingly used in Fragment-Based Drug Discovery (FBDD).[1]

- Urea Isosteres: The urea group () acts as a rigid, polar spacer capable of forming dual hydrogen bonds (donor-acceptor) within an enzyme active site.[1]
- Stability: Unlike peptide bonds, the ureido linkage is resistant to proteases, enhancing the metabolic stability of the drug candidate.[1][8]

Urea Cycle Disorders (UCD)

- Indication: Patients with OTC (Ornithine Transcarbamylase) deficiency cannot synthesize Citrulline.[1]
- Therapy: Exogenous administration of Citrulline (as the drug substance) allows the cycle to proceed downstream, incorporating waste nitrogen into Argininosuccinate and Arginine, which can then be excreted.[1][8]

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- To cite this document: BenchChem. [Part 1: Chemical Identity & Structural Disambiguation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1267970/docs#part-1-chemical-identity-structural-disambiguation\]](https://www.benchchem.com/product/b1267970/docs#part-1-chemical-identity-structural-disambiguation)

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